

Unveiling the Bioactive Potential of N,N'-Diphenyl-4-methoxybenzamidine: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Diphenyl-4-methoxybenzamide*

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An In-depth Exploration of a Promising Antiprotozoal Agent

This technical guide provides a comprehensive overview of the biological activities of N,N'-Diphenyl-4-methoxybenzamidine, a compound demonstrating significant potential in the realm of antiparasitic drug discovery. While the structurally similar **N,N-Diphenyl-4-methoxybenzamide** lacks notable reported biological activities in the current scientific literature, N,N'-Diphenyl-4-methoxybenzamidine, hereafter referred to as methoxyamidine, has been the subject of targeted research, revealing a promising profile against protozoan parasites.

This document is intended for researchers, scientists, and drug development professionals, offering a detailed summary of quantitative data, experimental methodologies, and a visualization of its proposed mechanism of action.

Core Biological Activity: Antiprotozoal Efficacy

Methoxyamidine has demonstrated potent activity against the protozoan parasites *Leishmania amazonensis* and *Trypanosoma cruzi*, the causative agents of leishmaniasis and Chagas disease, respectively. These neglected tropical diseases affect millions worldwide, and the search for novel, effective, and safe therapeutics is a global health priority.

Data Presentation: Antiprotozoal Activity

The efficacy of methoxyamidine against these parasites has been quantified, and the data is summarized in the table below.

Target Organism	Metric	Value	Reference
Leishmania amazonensis	LD ₅₀	20 μ M	[1]
Trypanosoma cruzi	LD ₅₀	59 nM	[1]

LD₅₀ (Lethal Dose, 50%) represents the concentration of the compound that is lethal to 50% of the parasite population.

Mechanism of Action: Mitochondrial Disruption

Research into the mechanism by which methoxyamidine exerts its antiprotozoal effects has pointed towards the mitochondrion as a key target. The compound has been shown to interfere with critical energy-linked functions within isolated rat liver mitochondria, suggesting a similar mode of action within the parasites.

Key Mitochondrial Effects:

- Inhibition of Respiratory Chain:** Methoxyamidine inhibits state 3 respiration in mitochondria actively oxidizing glutamate and malate.[\[1\]](#) The specific sites of inhibition have been identified as Complex I and the segment between ubiquinone and Complex III of the electron transport chain.[\[1\]](#)
- Uncoupling Effect:** The compound stimulates state 4 respiration and increases ATPase activity in intact mitochondria, which is indicative of an uncoupling effect.[\[1\]](#) This disrupts the mitochondrial membrane potential and compromises ATP synthesis.
- Alteration of Membrane Permeability:** Methoxyamidine has been observed to reduce mitochondrial swelling, suggesting an effect on mitochondrial membrane permeability and fluidity.[\[1\]](#)

Data Presentation: Effects on Mitochondrial Respiration

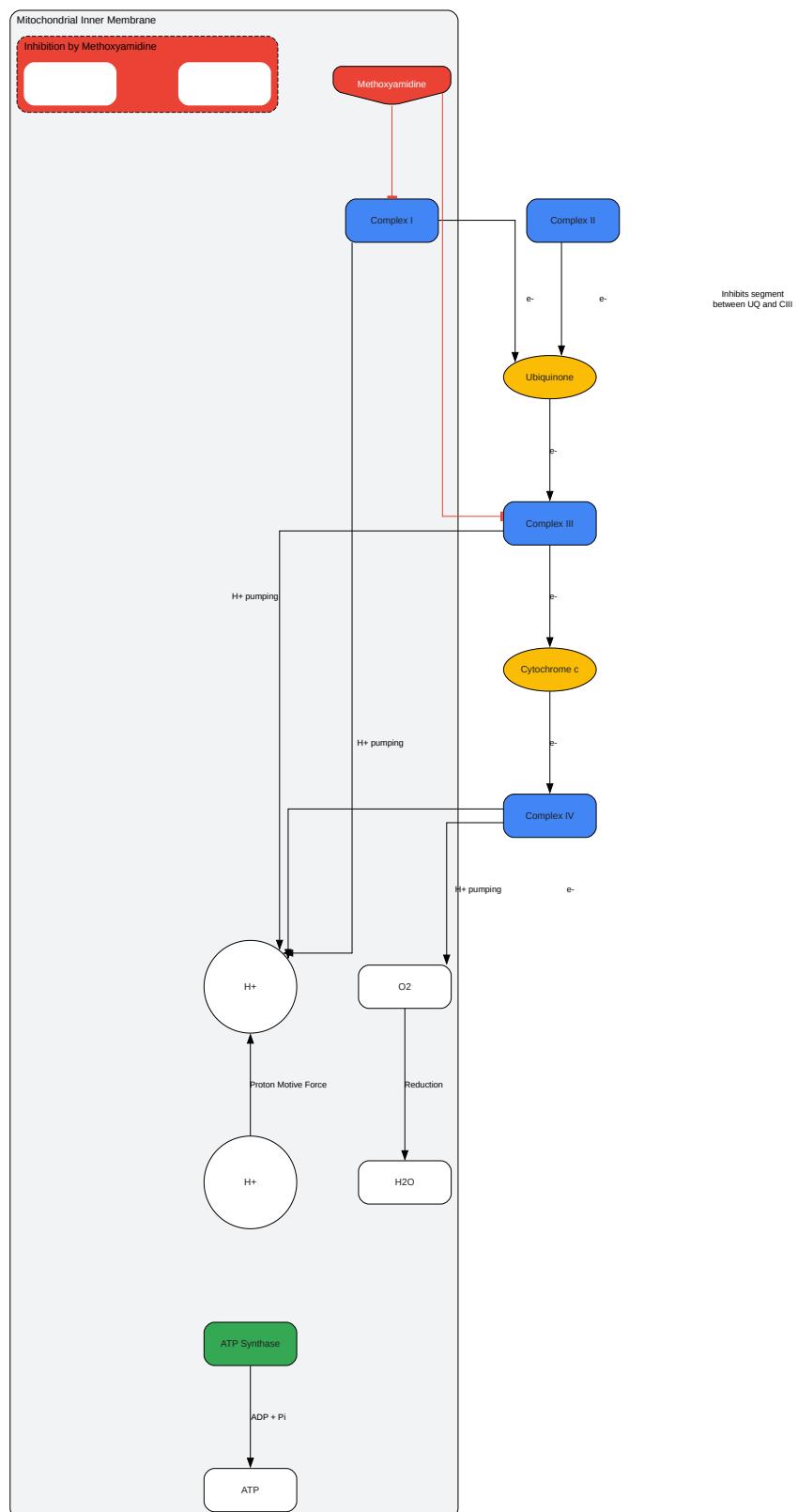
Mitochondrial State	Substrate	Concentration of Methoxyamine	Effect	% Change	Reference
State 3 Respiration	Glutamate + Malate	25 nmol/mg protein	Inhibition	~15%	[1]
State 4 Respiration	50 nmol/mg protein	Stimulation	~32%	[1]	
	65 nmol/mg protein	Stimulation	~43%	[1]	
Oligomycin-induced State 4 Respiration	65 nmol/mg protein	Stimulation	~69%	[1]	

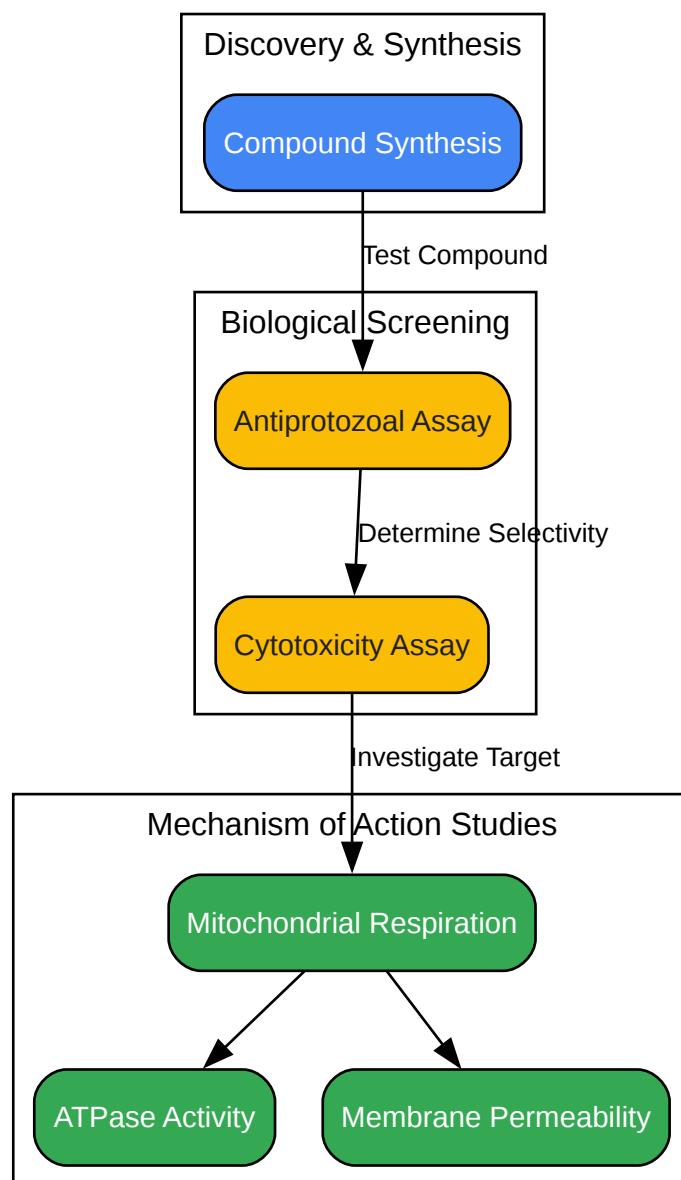
Data Presentation: Effects on Mitochondrial ATPase Activity and Swelling

Mitochondrial Parameter	Condition	Concentration of Methoxyamidine	Effect	% Change	Reference
ATPase Activity	Intact Mitochondria	50 nmol/mg protein	Increase	~27%	[1]
65 nmol/mg protein	Increase	~83%	[1]		
Mitochondrial Swelling	Glutamate + Malate + Acetate	50 nmol/mg protein	Reduction	~16%	[1]
65 nmol/mg protein	Reduction	~32%	[1]		
K ⁺ + Valinomycin (no substrate)	50-65 nmol/mg protein	Inhibition	~20%	[1]	

Signaling Pathway Visualization

The following diagram illustrates the proposed mechanism of action of methoxyamidine on the mitochondrial respiratory chain.





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References

- 1. Effects of a new antiprotozoal drug, N,N'-diphenyl-4-methoxy-benzamidine, on energy-linked functions of rat liver mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
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